

Application Notes and Protocols: Solid-Phase Synthesis of NRC-16 Peptide

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Compound of Interest

Compound Name: NRC-16

Cat. No.: B15139291

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Abstract

NRC-16 is a 19-amino acid cationic peptide derived from the witch flounder, *Glyptocephalus cynoglossus*. It has demonstrated significant antimicrobial and anti-biofilm activities with low cytotoxicity, making it a promising candidate for further investigation in drug development.^{[1][2]} This document provides a detailed protocol for the solid-phase synthesis of **NRC-16** using Fluorenylmethyloxycarbonyl (Fmoc) chemistry, a widely adopted method for peptide synthesis. The protocol outlines the necessary reagents, equipment, and step-by-step procedures for synthesis, cleavage, and purification of the peptide.

Physicochemical Properties of NRC-16

A summary of the key physicochemical properties of the **NRC-16** peptide is presented in Table 1. This data is essential for the planning of the synthesis and subsequent analysis.

Property	Value
Amino Acid Sequence	H-Gly-Trp-Lys-Lys-Trp-Leu-Arg-Lys-Gly-Ala-Lys-His-Leu-Gly-Gln-Ala-Ala-Ile-Lys-OH
One-Letter Code	GWKKWLRKGAKHLGQAAIK
Molecular Formula	C102H166N32O21
Molecular Weight	2176.8 g/mol
Amino Acid Count	19
Isoelectric Point (pI)	10.88 (Calculated)
Charge at pH 7	+6 (Calculated)

Table 1: Physicochemical properties of the **NRC-16** peptide.[\[1\]](#)

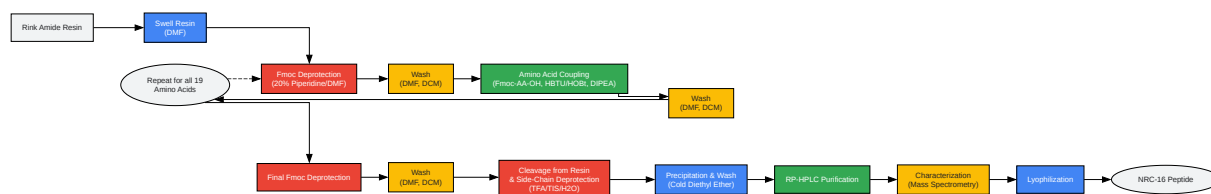
Experimental Protocol: Fmoc-Based Solid-Phase Synthesis of NRC-16

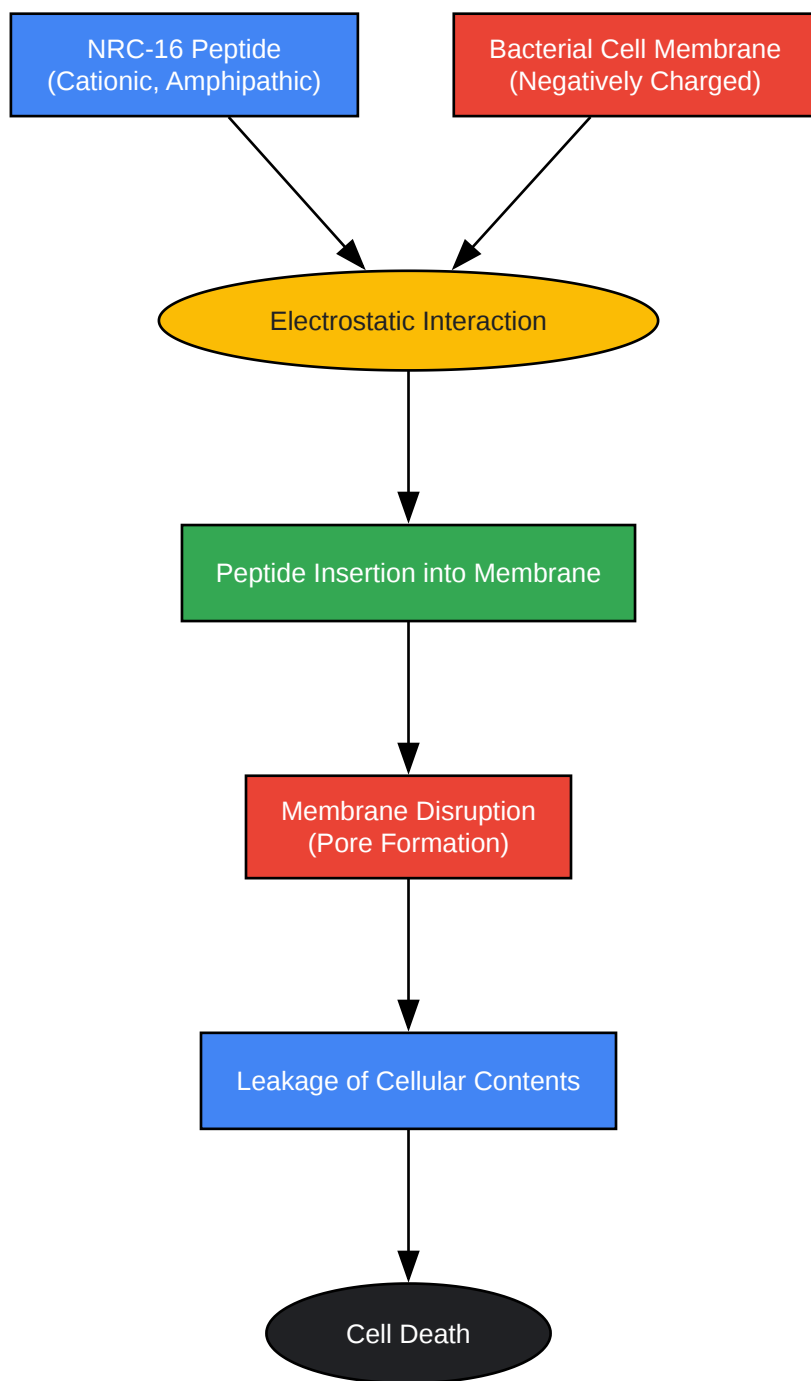
This protocol is based on the standard and widely practiced Fmoc/tBu strategy for solid-phase peptide synthesis (SPPS).

- Resin: Rink Amide resin (100-200 mesh) is recommended to obtain a C-terminally amidated peptide, a common feature in many antimicrobial peptides.
- Fmoc-Protected Amino Acids: All amino acids in the **NRC-16** sequence with appropriate side-chain protecting groups (e.g., Boc for Lys and Trp, Pbf for Arg, Trt for His and Gln).
- Coupling Reagents:
 - HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
 - HOBt (Hydroxybenzotriazole)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Deprotection Reagent: 20% (v/v) piperidine in DMF (N,N-Dimethylformamide)

- Solvents:
 - DMF (Peptide synthesis grade)
 - DCM (Dichloromethane)
- Cleavage Cocktail:
 - TFA (Trifluoroacetic acid): 95%
 - TIS (Triisopropylsilane): 2.5%
 - Water: 2.5%
- Precipitation and Wash Solvent: Cold diethyl ether
- Purification Solvents:
 - Solvent A: 0.1% TFA in water
 - Solvent B: 0.1% TFA in acetonitrile
- Equipment:
 - Peptide synthesis vessel
 - Shaker
 - HPLC system with a C18 column
 - Lyophilizer
 - Mass spectrometer

The overall workflow for the solid-phase synthesis of **NRC-16** is depicted in the following diagram:





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References

- 1. NRC-16 [eurogentec.com]
- 2. Anti-microbial, anti-biofilm activities and cell selectivity of the NRC-16 peptide derived from witch flounder, *Glyptocephalus cynoglossus* - PubMed [pubmed.ncbi.nlm.nih.gov]
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